

# Application Notes and Protocols for Mecetronium Ethylsulfate as a Cosmetic Preservative

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## Compound of Interest

Compound Name: *Mecetronium ethylsulfate*

Cat. No.: *B1200209*

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## Introduction to Mecetronium Ethylsulfate (MES)

**Mecetronium ethylsulfate** (CAS No. 3006-10-8) is a quaternary ammonium compound with broad-spectrum antimicrobial activity.<sup>[1]</sup> Its cationic surfactant nature allows it to effectively disrupt the cell membranes of bacteria and fungi, leading to cell death.<sup>[1]</sup> This mode of action makes it a candidate for use as a preservative in cosmetic formulations to prevent microbial contamination and ensure product safety and longevity.<sup>[2]</sup>

MES is a synthetic compound, typically appearing as a white or slightly yellowish powder, and is soluble in water, alcohol, and acetone.<sup>[1]</sup> It is considered a low-toxicity substance when used as directed.<sup>[1]</sup> However, as with many preservatives, it is crucial to conduct thorough efficacy and compatibility testing to ensure its performance and stability within a specific cosmetic formulation.

Table 1: Physicochemical Properties of **Mecetronium Ethylsulfate**

Property	Value	Reference
Chemical Name	N-ethyl-N,N-dimethyl-1-hexadecanaminium ethyl sulfate	[3]
CAS Number	3006-10-8	[3]
Molecular Formula	C22H49NO4S	[2]
Molecular Weight	423.7 g/mol	[3]
Appearance	White to slightly yellowish powder	[1]
Solubility	Soluble in water, alcohol, and acetone	[1]

## Antimicrobial Efficacy and Typical Use Levels

**Mecetronium ethylsulfate** exhibits broad-spectrum antimicrobial activity against bacteria and fungi.[1] The primary mechanism of action involves the disruption of microbial cell membranes, a characteristic of quaternary ammonium compounds.[1]

Quantitative data on the Minimum Inhibitory Concentration (MIC) of **Mecetronium ethylsulfate** against the specific microorganisms outlined in the ISO 11930 standard (*Staphylococcus aureus*, *Pseudomonas aeruginosa*, *Escherichia coli*, *Candida albicans*, and *Aspergillus brasiliensis*) is not readily available in publicly accessible scientific literature. One study reported a MIC of 664 µg/mL for a propanol-based **Mecetronium ethylsulfate** formulation against *Staphylococcus aureus*. [1] However, this value is specific to that formulation and may not be representative of the pure compound.

The typical use level of **Mecetronium ethylsulfate** as a preservative in cosmetic formulations is not definitively established in the available literature. A concentration of 0.5% (w/v) has been suggested as an optimal disinfectant concentration in aqueous solutions, though this may not directly translate to cosmetic preservation levels. It is imperative for formulators to determine the effective concentration of MES through preservative efficacy testing (challenge testing) for each specific cosmetic matrix.

## Experimental Protocols

### Protocol for Preservative Efficacy Testing (Challenge Test) based on ISO 11930

This protocol outlines the evaluation of the antimicrobial protection of a cosmetic product preserved with **Mecetronium ethylsulfate**.

Objective: To determine if the preservative system in a cosmetic formulation provides adequate protection against microbial contamination during storage and use.

Materials:

- Test product containing **Mecetronium ethylsulfate**.
- Control product (same formulation without MES, if possible).
- Standardized cultures of:
  - *Staphylococcus aureus* (e.g., ATCC 6538)
  - *Pseudomonas aeruginosa* (e.g., ATCC 9027)
  - *Escherichia coli* (e.g., ATCC 8739)
  - *Candida albicans* (e.g., ATCC 10231)
  - *Aspergillus brasiliensis* (e.g., ATCC 16404)
- Sterile containers for product samples.
- Sterile pipettes and other laboratory equipment.
- Appropriate microbial growth media (e.g., Tryptic Soy Agar for bacteria, Sabouraud Dextrose Agar for fungi).
- Neutralizing broth to inactivate the preservative.
- Incubators set at appropriate temperatures.

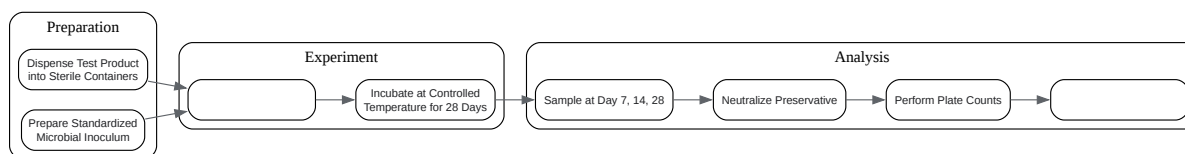
#### Procedure:

- Preparation of Inoculum: Prepare standardized suspensions of each test microorganism to a concentration of approximately  $1 \times 10^8$  CFU/mL for bacteria and  $1 \times 10^7$  CFU/mL for fungi.
- Inoculation of the Product:
  - Dispense a measured amount of the test product into five separate sterile containers.
  - Inoculate each container with one of the five test microorganisms to achieve a final concentration of between  $1 \times 10^5$  and  $1 \times 10^6$  CFU/g or mL for bacteria and between  $1 \times 10^4$  and  $1 \times 10^5$  CFU/g or mL for fungi.
  - Ensure thorough mixing of the inoculum with the product.
- Incubation: Store the inoculated product containers at a controlled temperature (e.g.,  $22.5 \pm 2.5$  °C) in the dark for 28 days.
- Sampling and Microbial Enumeration:
  - At specified time intervals (Day 7, Day 14, and Day 28), withdraw a sample from each container.
  - Transfer the sample to a neutralizing broth to inactivate the **Mecetronium ethylsulfate**.
  - Perform serial dilutions and plate onto the appropriate agar media to determine the number of viable microorganisms (CFU/g or mL).
- Data Analysis: Calculate the log reduction in the microbial count from the initial inoculum level at each time point for each microorganism.

Table 2: ISO 11930 Acceptance Criteria for Preservative Efficacy (Criteria A)

Microorganism	Day 7	Day 14	Day 28
Bacteria (S. aureus, P. aeruginosa, E. coli)	≥ 3 log reduction	No increase from Day 7	No increase from Day 7
Yeast (C. albicans)	≥ 1 log reduction	No increase from Day 7	No increase from Day 7
Mold (A. brasiliensis)	No increase	≥ 1 log reduction	No increase from Day 14

Note: "No increase" is defined as not more than a 0.5 log<sub>10</sub> unit increase from the previous measurement.



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Preservative Efficacy Test (Challenge Test) Workflow.

## Protocol for Physicochemical Compatibility and Stability Testing

This protocol outlines the evaluation of the physical and chemical stability of a cosmetic formulation after the addition of **Mecetronium ethylsulfate**.

Objective: To ensure that the addition of **Mecetronium ethylsulfate** does not adversely affect the physical and chemical properties of the cosmetic product over time and under various storage conditions.

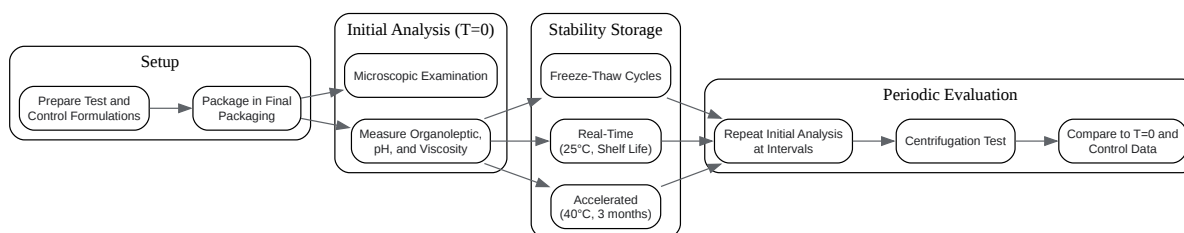
Materials:

- Test product containing **Mecetronium ethylsulfate**.
- Control product (same formulation without MES).
- Appropriate packaging for the cosmetic product.
- pH meter.
- Viscometer.
- Microscope.
- Homogenizer.
- Incubators/ovens for controlled temperature and humidity storage.
- Centrifuge.

#### Procedure:

- Initial Analysis (Time 0):
  - Prepare batches of the test and control products.
  - Package the products in the intended final packaging.
  - For each batch, measure and record the following initial parameters:
    - Organoleptic properties: Appearance, color, and odor.
    - Physicochemical properties: pH and viscosity.
    - Microscopic appearance: Observe for any crystals, phase separation, or changes in emulsion droplet size.
    - Packaging compatibility: Note any changes to the packaging material (e.g., discoloration, deformation).
- Stability Study:

- Store the packaged samples under various conditions:
  - Accelerated Stability:  $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$  /  $75\% \text{ RH} \pm 5\% \text{ RH}$  for 3 months.
  - Real-Time Stability:  $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$  /  $60\% \text{ RH} \pm 5\% \text{ RH}$  for the intended shelf life of the product.
  - Freeze-Thaw Cycles: (e.g., 24 hours at  $-10^{\circ}\text{C}$  followed by 24 hours at  $25^{\circ}\text{C}$ ) for 3 cycles to assess stability during transport.
- Periodic Evaluation:
  - At regular intervals (e.g., 1, 2, and 3 months for accelerated stability; 3, 6, 12, 24 months for real-time stability), withdraw samples and repeat the analyses performed at Time 0.
- Centrifugation Test:
  - At each time point, centrifuge a sample of the product (e.g., at 3000 rpm for 30 minutes) to assess its physical stability. Observe for any phase separation.
- Data Analysis:
  - Compare the results at each time point to the initial data and to the control product. Any significant changes in the measured parameters may indicate an incompatibility or instability issue.



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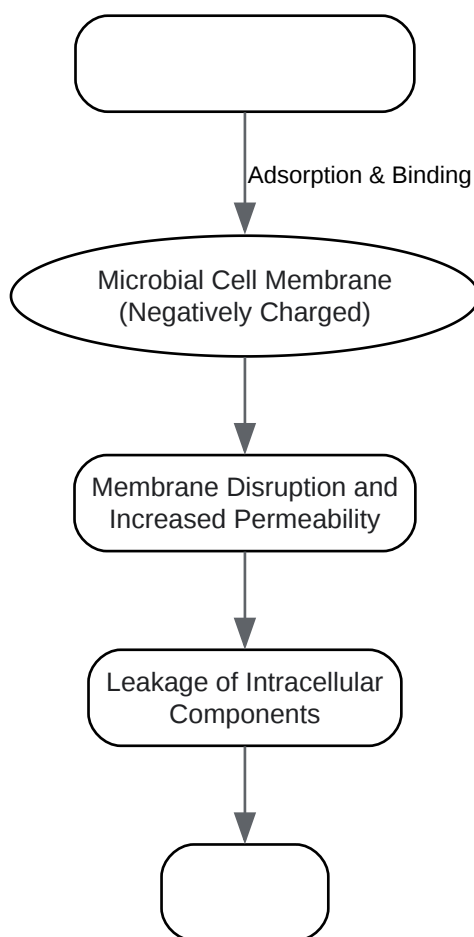
Physicochemical Compatibility and Stability Workflow.

## Antimicrobial Mechanism of Action

As a quaternary ammonium compound, **Mecetronium ethylsulfate**'s primary antimicrobial mechanism of action is the disruption of the microbial cell membrane.

- **Adsorption and Binding:** The positively charged cationic head of the MES molecule is attracted to the negatively charged components of the microbial cell membrane, such as phospholipids and proteins.
- **Membrane Disruption:** This interaction disrupts the ordered structure of the lipid bilayer, leading to increased membrane permeability.
- **Leakage of Cellular Contents:** The compromised membrane allows for the leakage of essential intracellular components, such as ions, metabolites, and nucleic acids.
- **Inhibition of Cellular Processes:** The disruption of the membrane and loss of essential components inhibits vital cellular processes, ultimately leading to cell death.





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Antimicrobial Mechanism of Action of **Mecetronium Ethylsulfate**.

## Safety and Regulatory Considerations

**Mecetronium ethylsulfate** is considered to have low toxicity when used as directed.<sup>[1]</sup> However, it can be an irritant to the skin and eyes upon contact.<sup>[2]</sup> It is essential for formulators to adhere to regional regulatory guidelines regarding the use and maximum concentration of preservatives in cosmetic products. A thorough safety assessment of the final cosmetic product containing **Mecetronium ethylsulfate** should be conducted.

## Conclusion

**Mecetronium ethylsulfate** is a promising broad-spectrum antimicrobial agent for the preservation of cosmetic formulations. Due to the limited availability of specific efficacy data in the public domain, it is imperative that researchers and formulators conduct thorough

preservative efficacy testing (challenge tests) and physicochemical compatibility studies to determine the optimal and safe concentration of MES for their specific products. The protocols provided in these application notes serve as a comprehensive guide for such evaluations.

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